

Solubility of 1-Penten-3-ol in water and organic solvents

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Compound of Interest

Compound Name: 1-Penten-3-OL

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An In-depth Technical Guide on the Solubility of 1-Penten-3-ol

This technical guide provides a comprehensive overview of the solubility of **1-penten-3-ol** in water and various organic solvents. It is intended for researchers, scientists, and professionals in drug development who require detailed information on the physicochemical properties of this compound. This document presents quantitative and qualitative solubility data, detailed experimental protocols for solubility determination, and logical workflow diagrams to illustrate the experimental process.

Introduction to 1-Penten-3-ol

1-Penten-3-ol (CAS No: 616-25-1) is a secondary alcohol with the chemical formula $C_5H_{10}O$. [1][2] It is a colorless to light yellow liquid with a characteristic fruity, green odor.[1][2] Structurally, it possesses both a hydroxyl (-OH) group and a carbon-carbon double bond, which influence its solubility characteristics. The polarity imparted by the hydroxyl group allows for hydrogen bonding, while the five-carbon chain contributes to its nonpolar character.[3][4] The balance between these polar and nonpolar features dictates its solubility in different media.

Solubility of 1-Penten-3-ol

The solubility of a compound is a critical parameter in various scientific and industrial applications, including reaction chemistry, formulation development, and environmental fate assessment. The following sections detail the solubility of **1-penten-3-ol** in aqueous and organic media.

Solubility in Water

1-Penten-3-ol is reported as being slightly soluble to soluble in water. The presence of the hydroxyl group allows for hydrogen bonding with water molecules, facilitating its dissolution. However, the nonpolar five-carbon backbone limits its miscibility.^{[3][4]} Quantitative data from various sources are summarized in the table below.

Table 1: Quantitative Aqueous Solubility of **1-Penten-3-ol**

Solubility Value	Temperature	Source
90.1 g/L	25 °C	PubChem ^[5] , Guidechem ^[2] , LookChem ^[6]
54.5 g/L	Not Specified	FooDB (Predicted) ^[7]

Solubility in Organic Solvents

1-Penten-3-ol generally exhibits good solubility in common organic solvents, particularly those with moderate to low polarity. Its miscibility is attributed to the principle of "like dissolves like," where the nonpolar carbon chain interacts favorably with the organic solvent molecules.^{[4][8]}

Table 2: Qualitative Solubility of **1-Penten-3-ol** in Organic Solvents

Solvent	Solubility/Miscibility	Source
Ethanol	Miscible ^[5] , Soluble ^{[2][9]}	PubChem, Guidechem, The Good Scents Company
Diethyl Ether	Miscible	PubChem ^[5]
General Organic Solvents	Soluble	Guidechem ^[2]

Experimental Protocol for Solubility Determination

The following is a generalized experimental protocol for determining the solubility of a liquid organic compound like **1-penten-3-ol**. This method is based on standard laboratory procedures for qualitative and semi-quantitative solubility analysis.^{[10][11][12]}

Objective

To determine the solubility of **1-penten-3-ol** in water and selected organic solvents at a specified temperature (e.g., 25 °C).

Materials

- **1-Penten-3-ol** ($\geq 97\%$ purity)
- Distilled or deionized water
- Selected organic solvents (e.g., ethanol, diethyl ether, acetone, toluene, hexane)
- Small test tubes or vials with caps
- Graduated pipettes or micropipettes
- Vortex mixer
- Analytical balance
- Constant temperature water bath or incubator

Methodology

Part A: Qualitative Solubility Assessment

- Preparation: Label a series of clean, dry test tubes for each solvent to be tested.
- Solvent Addition: Add a fixed volume (e.g., 1 mL) of each solvent to its respective test tube.
- Solute Addition: Add a small, measured amount of **1-penten-3-ol** (e.g., 50 μL) to each test tube.
- Mixing: Cap the test tubes and shake vigorously or use a vortex mixer for 30-60 seconds to ensure thorough mixing.[\[10\]](#)[\[12\]](#)
- Observation: Allow the tubes to stand for several minutes and observe. Note whether the **1-penten-3-ol** has completely dissolved (forming a single, clear phase), is partially soluble

(cloudiness or persistent droplets), or is insoluble (forms a distinct separate layer).[13]

Part B: Semi-Quantitative Solubility Determination

- Preparation: Place a known volume (e.g., 1 mL) of the solvent into a vial.
- Titration with Solute: Using a calibrated pipette, add small, incremental volumes of **1-penten-3-ol** to the solvent.
- Mixing and Observation: After each addition, cap the vial and mix thoroughly until the solute dissolves completely. Continue adding the solute until saturation is reached, indicated by the persistence of a separate phase (cloudiness or an undissolved droplet) that does not disappear upon further mixing.[11]
- Calculation: Record the total volume of **1-penten-3-ol** added to reach the saturation point. Use the density of **1-penten-3-ol** (approx. 0.83-0.84 g/mL) to convert the volume to mass.[5] Calculate the solubility in units such as g/mL or g/100mL.
- Temperature Control: For accurate results, perform all steps at a constant, controlled temperature by placing the vials in a water bath.

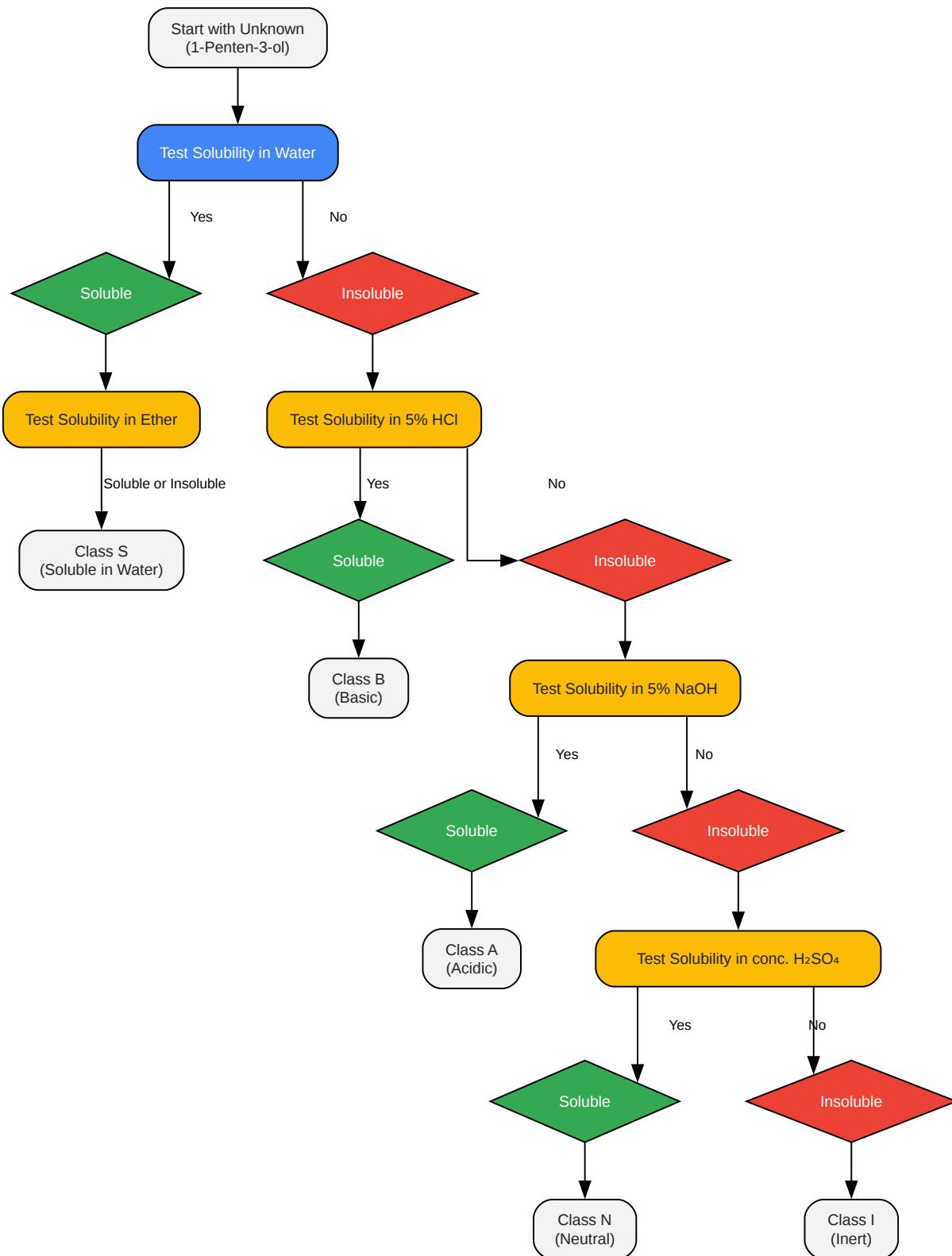
Part C: Acid-Base Solubility Classification

For a comprehensive understanding, the solubility in acidic and basic aqueous solutions can be tested to classify the compound.

- If the compound is found to be water-insoluble, test its solubility in 5% aqueous solutions of NaOH and 5% HCl.[10][12]
- Solubility in 5% NaOH suggests the compound is a weak or strong organic acid.[14]
- Solubility in 5% HCl indicates the compound is an organic base (e.g., an amine).[10][12]
- Since **1-penten-3-ol** is an alcohol (a very weak acid), it is not expected to be soluble in these reagents beyond its inherent water solubility.

Visualizing Experimental Workflows

The logical process for determining the solubility classification of an unknown organic compound can be represented in a workflow diagram.



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Caption: Workflow for the systematic determination of organic compound solubility classification.

Conclusion

1-Penten-3-ol demonstrates moderate solubility in water, quantified at approximately 90.1 g/L at 25 °C, and exhibits high solubility and miscibility in common organic solvents like ethanol and diethyl ether. This solubility profile is consistent with its molecular structure, which contains both a polar hydroxyl group and a nonpolar five-carbon chain. The provided experimental protocols offer a systematic approach for the qualitative and semi-quantitative determination of its solubility, which is a fundamental parameter for its application in research and development.

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- To cite this document: BenchChem. [Solubility of 1-Penten-3-ol in water and organic solvents]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1202030#solubility-of-1-penten-3-ol-in-water-and-organic-solvents\]](https://www.benchchem.com/product/b1202030#solubility-of-1-penten-3-ol-in-water-and-organic-solvents)

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